Comparative Guide: 13C NMR Profiling of 2-Bromo-4-methylphenyl tert-butyl ether

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Compound of Interest

Compound Name:	*3-Bromo-4-(tert-butoxy)toluene*
CAS No.:	*960309-86-8*
Cat. No.:	*B13691419*

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Executive Summary

2-Bromo-4-methylphenyl tert-butyl ether (also known as 1-bromo-2-(tert-butoxy)-5-methylbenzene) represents a sterically congested aromatic system often utilized as a mechanistic probe in organometallic coupling or as a protected intermediate in drug synthesis.[1]

Characterizing this molecule requires distinguishing the subtle electronic and steric influences of the bulky tert-butyl group against the ortho-bromo substituent.[1] This guide provides a comparative analysis of the 13C NMR chemical shifts, anchoring the target molecule against experimentally validated precursors (2-bromo-4-methylphenol) and structural analogs (tert-butyl phenyl ether).[1]

Key Spectral Feature: The diagnostic quaternary carbon of the tert-butyl ether moiety typically resonates at 78–80 ppm, a distinct downfield shift compared to aliphatic tert-butyl groups, while the aromatic ipso-carbon (C-O) shows a characteristic shift near 150–155 ppm.[1]

Section 1: Comparative 13C NMR Data Analysis

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The following table synthesizes predicted shifts for the target molecule based on Substituent Chemical Shift (SCS) additivity rules, validated against experimental data from direct structural analogs.

Table 1: Chemical Shift Assignments ($CDCl_3$, 75-100 MHz)

Carbon Position	Target: 2-Bromo-4-methylphenyl t-butyl ether (Predicted)	Comparator 1: 2-Bromo-4-methylphenol (Experimental)	Comparator 2: tert-Butyl phenyl ether (Experimental)
C1 (Ipso-O)	151.0 – 153.0 ppm	152.5 ppm	155.3 ppm
C2 (Ipso-Br)	116.0 – 118.0 ppm	110.0 ppm	124.1 ppm (C-H)
C3 (Ortho to Br)	133.0 – 134.0 ppm	132.5 ppm	128.7 ppm (C-H)
C4 (Ipso-Me)	132.0 – 133.0 ppm	131.8 ppm	123.2 ppm (C-H)
C5 (Meta to O)	128.0 – 129.0 ppm	129.5 ppm	128.7 ppm
C6 (Ortho to O)	120.0 – 122.0 ppm	116.0 ppm	124.1 ppm
t-Bu (Quaternary)	79.0 – 80.5 ppm	N/A	78.3 ppm
t-Bu (Methyl)	28.5 – 29.5 ppm	N/A	29.0 ppm
Ar-Methyl	20.0 – 21.0 ppm	20.2 ppm	N/A

Technical Deep Dive: The "Orthogonal" Steric Effect

In 2-bromo-4-methylphenyl tert-butyl ether, the steric bulk of the tert-butyl group interacts repulsively with the ortho-bromine atom.[1]

- Conformational Twist: This steric clash forces the tert-butoxy group to rotate out of the aromatic plane, reducing the

  conjugation of the oxygen lone pair into the ring.

- Shielding Consequence: This deconjugation typically results in a slight upfield shift (shielding) of the ipso-carbon (C1) and the para-carbon (C4) compared to the planar phenol

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or methyl ether analogs.

- Diagnostic Signal: The quaternary carbon of the tert-butyl group (C8) is the most reliable anchor point. In aryl ethers, this carbon appears significantly downfield (~79 ppm) compared to alkyl tert-butyl ethers (~73 ppm) due to the inductive pull of the aromatic ring.

Section 2: Experimental Protocols

Protocol A: Synthesis via Lewis Acid Catalysis

Standard Williamson ether synthesis fails for this substrate due to the steric bulk of the tert-butyl group promoting E2 elimination over SN2 substitution.[1] The following method utilizes $Sc(OTf)_3$ to catalyze the reaction under mild conditions.

Reagents:

- 2-Bromo-4-methylphenol (1.0 equiv)[1]
- Di-tert-butyl dicarbonate (

) (2.0 equiv)[1]
- Scandium(III) triflate (

) (1-5 mol%)[1]
- Solvent: Dichloromethane (

) or Toluene.

Workflow:

- Preparation: In a flame-dried round-bottom flask, dissolve 2-bromo-4-methylphenol (5 mmol) in anhydrous

  (20 mL).
- Addition: Add

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(10 mmol) followed by

(0.05 mmol).

- Reaction: Stir the mixture at room temperature. Monitor via TLC (Silica gel; Hexane/EtOAc 9:1). The phenol spot (

) should disappear, replaced by the less polar ether spot (

).
  - Note:

    gas evolution indicates reaction progress.
- Quench: Once complete (typically 4-12 hours), dilute with diethyl ether and wash with saturated

  to remove unreacted phenol/acid byproducts.
- Purification: Dry organic layer over

  , concentrate in vacuo. Purify via flash column chromatography (100% Hexanes → 95:5 Hexanes/EtOAc) to isolate the clear oil.

Protocol B: NMR Sample Preparation

Objective: Ensure high-resolution detection of quaternary carbons.

- Concentration: Dissolve ~20-30 mg of the purified ether in 0.6 mL of $CDCl_3$ (99.8% D).
  - Why: High concentration is critical for observing the weak quaternary signals (C1, C2, C4, and t-Bu-Cq) which have long relaxation times (

).[1][2]
- Parameter Setup:
  - Pulse Angle:

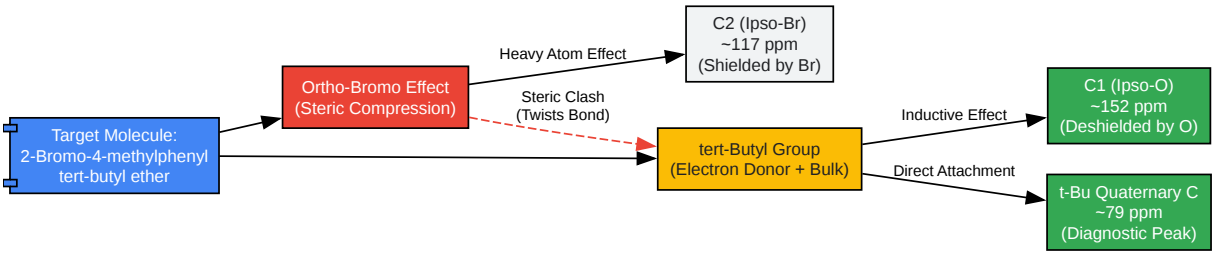
    (to allow faster repetition).

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- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. The quaternary carbons require longer delays to integrate quantitatively.
- Scans: Minimum 512 scans for clear S/N ratio on the quaternary peaks.

Section 3: Visualization of Structural Logic

The following diagram illustrates the assignment logic and the steric influence on the chemical shifts.



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Caption: Logical flow of substituent effects determining the characteristic 13C NMR shifts. The steric clash (red dashed line) is a critical factor in the exact position of the ipso-carbon signal.[1]

References

- Bartoli, G., et al. (2006).[2] "Alcohols and Di-tert-butyl Dicarbonate: How the Nature of the Lewis Acid Catalyst May Address the Reaction to the Synthesis of tert-Butyl Ethers." The Journal of Organic Chemistry. Available at: [Link]
- National Center for Biotechnology Information. (2025). "PubChem Compound Summary for CID 23109, 2-Bromo-4-methylphenol." PubChem. Available at: [Link]
- Murafuji, T., et al. (2007).[2] "Copper(II)-catalyzed O-phenylation of alcohols with organobismuth(V) reagents." Arkivoc. Available at: [Link]

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